Application Notes and Protocols for Luteolin 7-glucuronide Administration in Rodents

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Compound of Interest

Compound Name:	*Luteolin 7-glucuronide*
CAS No.:	*29741-10-4*
Cat. No.:	*B191770*

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These application notes provide detailed protocols for the dosing and administration of **Luteolin 7-glucuronide** (L7Gn) and its related forms in mice and rats for various research applications. The information is intended for researchers, scientists, and drug development professionals.

Application Note 1: Oral Administration in Mice for Neurobehavioral Studies

This protocol details the oral administration of **Luteolin 7-glucuronide** to investigate its effects on depression-like behaviors and associated signaling pathways in a sleep-deprivation mouse model.

Data Summary: Oral Dosing in Mice

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Parameter	Details	Reference
Compound	Luteolin 7-glucuronide (L7Gn)	[1][2]
Species/Strain	Mice (specific strain not detailed)	[1]
Application	Depression-like and Stress Coping Behaviors	[1]
Dose Range	0.3, 1, and 3 mg/kg	[1]
Administration Route	Oral (p.o.)	
Vehicle	70% PEG-saline	
Frequency	Once daily	
Duration	5 days	
Key Findings	L7Gn improved behaviors in Tail Suspension Test (TST) and Forced Swim Test (FST), increased plasma corticosterone, and activated the BDNF signaling pathway in the hippocampus.	

Experimental Protocol: Sleep Deprivation Model

- Animal Model: Male mice are subjected to sleep deprivation stress.
- Compound Preparation: Prepare a stock solution of **Luteolin 7-glucuronide** by dissolving it in a vehicle of 70% PEG-saline. Prepare separate solutions for each dose level (0.3, 1, and 3 mg/kg).
- Dosing Regimen:
  - Administer the prepared L7Gn solutions or the vehicle control (70% PEG-saline) to the mice via oral gavage.

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- The administration is performed once daily for a total of five consecutive days.

- Behavioral Testing: Following the 5-day treatment period, conduct behavioral tests such as the Tail Suspension Test (TST) and Forced Swim Test (FST) to assess antidepressant-like effects.

- Biochemical Analysis:

  - After behavioral testing, collect blood samples to measure plasma corticosterone levels via ELISA.

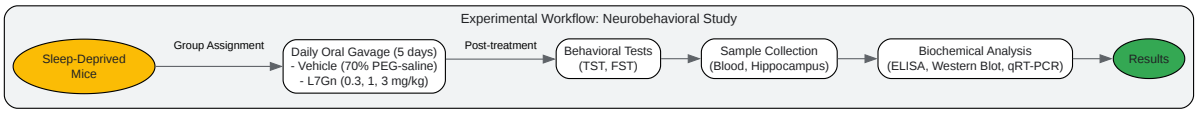
  - Harvest hippocampal tissue for molecular analysis.

  - Use Western blotting to quantify the expression levels of key proteins in the BDNF signaling pathway, including BDNF, phosphorylated TrkB (p-TrkB), phosphorylated ERK (p-ERK), and phosphorylated CREB (p-CREB).

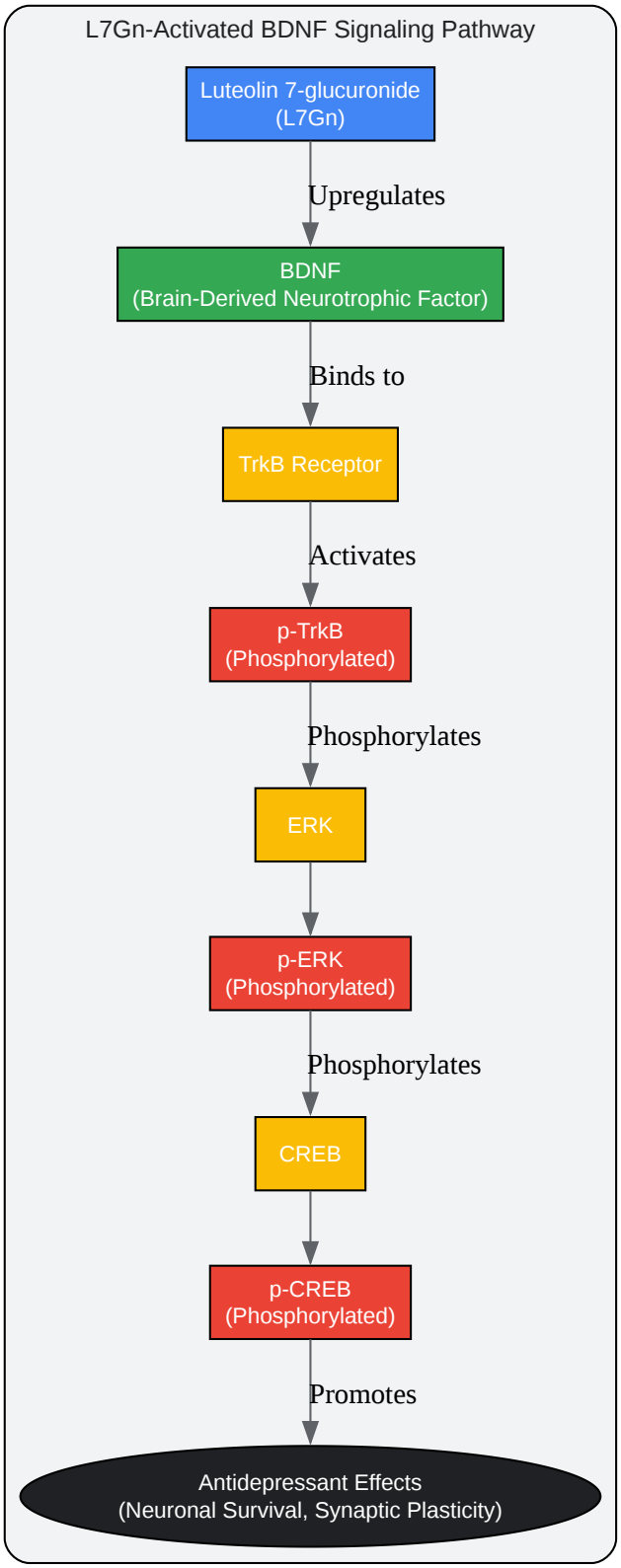
  - Use qRT-PCR to assess mRNA levels of inflammatory markers like TNF-α and IL-1β in the hippocampus.

Visualizations

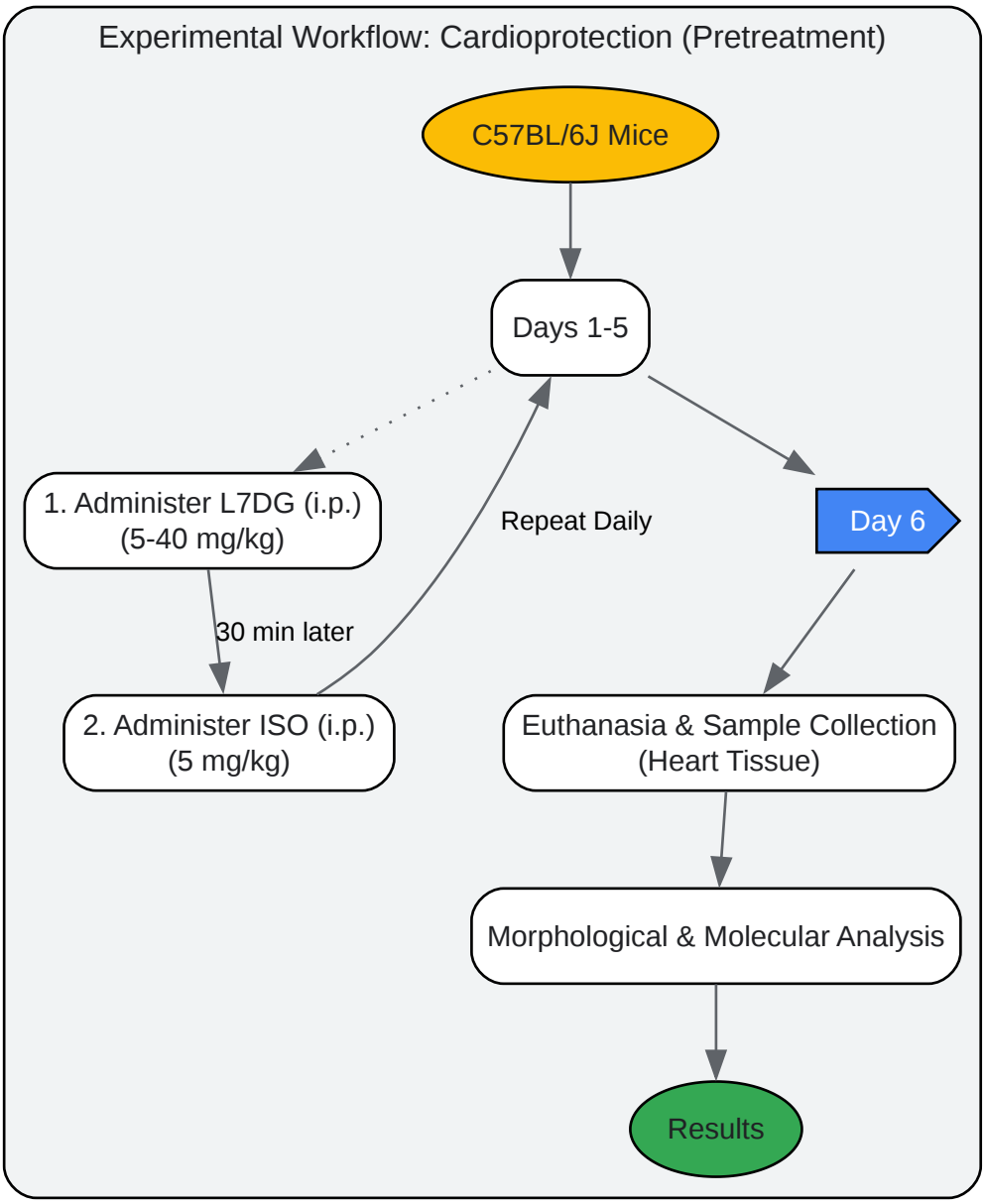
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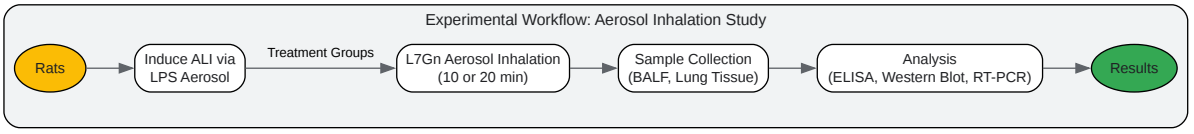


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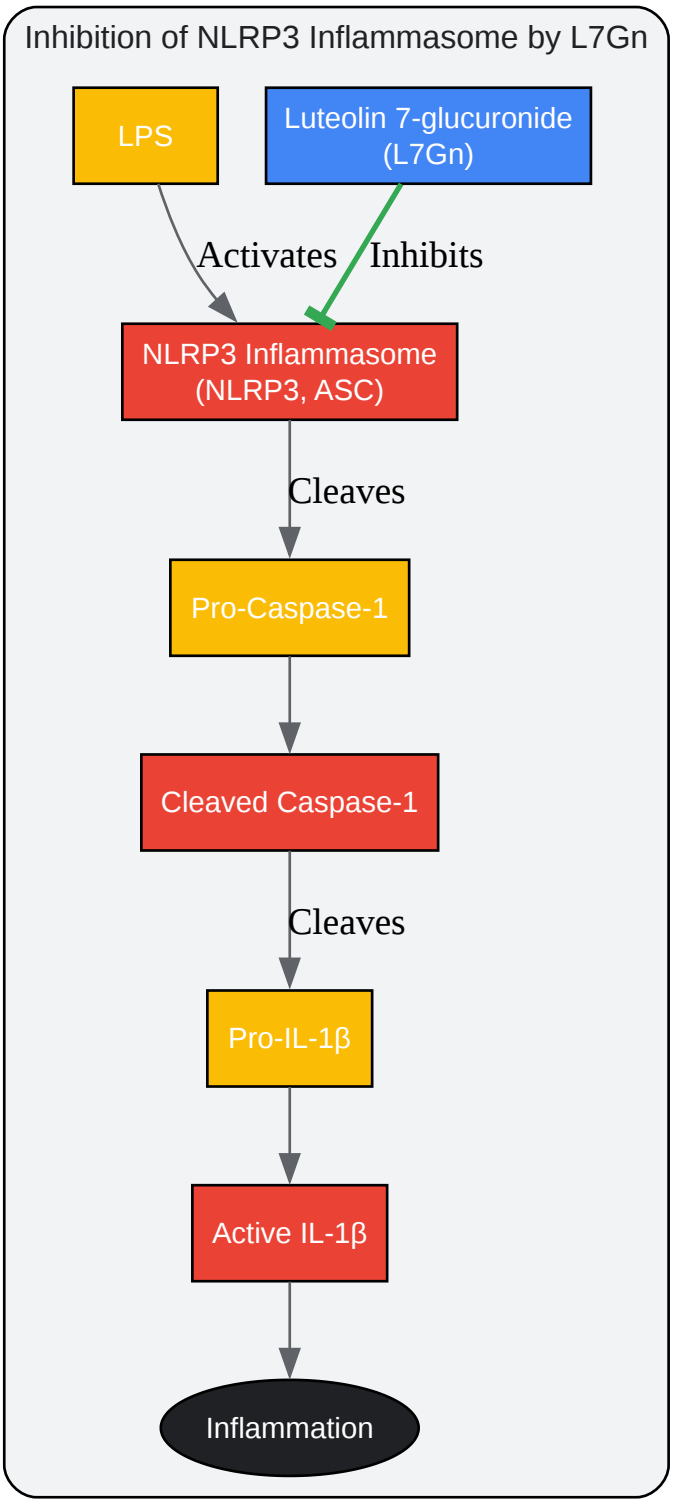


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References

- 1. Luteolin-7-O-Glucuronide Improves Depression-like and Stress Coping Behaviors in Sleep Deprivation Stress Model by Activation of the BDNF Signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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